

Myosmine-d4: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Myosmine-d4**. This deuterated analog of myosmine serves as a critical internal standard for quantitative analysis in various research, particularly in toxicology and metabolomics.

Chemical Properties and Structure

Myosmine-d4, the deuterated form of the tobacco alkaloid myosmine, is distinguished by the substitution of four hydrogen atoms with deuterium on the pyridine ring. This isotopic labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based analytical methods.

Table 1: Chemical and Physical Properties of Myosmine-d4



Property	Value	Source
Chemical Formula	C ₉ H ₆ D ₄ N ₂	[1]
Molecular Weight	150.21 g/mol	[1]
CAS Number	66148-17-2	[2]
IUPAC Name	3-(3,4-dihydro-2H-pyrrol-5-yl)pyridine-2,4,5,6-d4	N/A
Synonyms	Myosmine-d4 (pyridine-d4), 3- (3,4-Dihydro-2H-pyrrol-5- yl)pyridine-d4	[2]
Appearance	Solid	[2]
Color	Brown to reddish brown	[2]
SMILES	[2H]C1=C(C2=NCCC2)C([2H]) =C([2H])C([2H])=N1	[2]
InChI	InChI=1S/C9H10N2/c1-3-8(7- 10-5-1)9-4-2-6-11- 9/h1,3,5,7H,2,4,6H2/i1D,3D,5 D,7D	N/A

Table 2: Computed Physicochemical Properties of Myosmine (Non-deuterated)

Property	Value	Source
Melting Point	40.5 - 42 °C	[3]
Boiling Point	244.7 ± 22.0 °C at 760 mmHg	N/A
Flash Point	101.8 ± 22.3 °C	N/A
Density	1.1 ± 0.1 g/cm ³	N/A
logP	-0.63	N/A
рКа	5.26	N/A



Note: Experimental physical properties for **Myosmine-d4** are not readily available. The data for non-deuterated myosmine is provided as an approximation.

The chemical structure of **Myosmine-d4** consists of a pyridine ring deuterated at positions 2, 4, 5, and 6, which is attached to a 3,4-dihydro-2H-pyrrole ring at the 3-position.

Experimental ProtocolsSynthesis of Myosmine

A general synthesis for non-deuterated myosmine has been described, which can be adapted for the synthesis of **Myosmine-d4** by utilizing a deuterated pyridine precursor. A convenient two-step synthesis of myosmine has been reported.[4] The synthesis of deuterated tobacco alkaloids, including nicotine, nornicotine, and cotinine, has also been documented and may offer insights into the synthesis of **Myosmine-d4**.

Purification of Alkaloids

The purification of alkaloids like myosmine, and by extension **Myosmine-d4**, can be achieved through various chromatographic techniques.[5][6][7] Common methods include:

- Extraction: Initial extraction from a reaction mixture is typically performed using an organic solvent.[7][8]
- Column Chromatography: Silica gel is a frequently used stationary phase for the separation of alkaloids.[6] The choice of solvent system is critical for effective separation.
- Preparative High-Performance Liquid Chromatography (HPLC): This technique can be employed for final purification to achieve high purity.

Characterization

The structural confirmation and purity assessment of **Myosmine-d4** are crucial. The primary analytical techniques used for characterization are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy:



- ¹H NMR: Will show the absence of signals corresponding to the protons at positions 2, 4,
 5, and 6 of the pyridine ring. The remaining proton signals of the dihydropyrrole ring can be assigned.
- ¹³C NMR: The carbon signals of the deuterated pyridine ring will show characteristic splitting patterns due to coupling with deuterium.[3]
- Mass Spectrometry (MS):
 - Gas Chromatography-Mass Spectrometry (GC-MS): This is a common technique for the analysis of myosmine and its deuterated analog.[9][10][11][12] The mass spectrum of Myosmine-d4 will show a molecular ion peak (M+) at m/z 150, which is 4 mass units higher than that of non-deuterated myosmine (m/z 146).[9][10] Significant fragment ions for Myosmine-d4 are observed at m/z 122 and 150.[9][10]
 - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This technique provides high sensitivity and selectivity for the quantification of Myosmine-d4.[2][13][14]

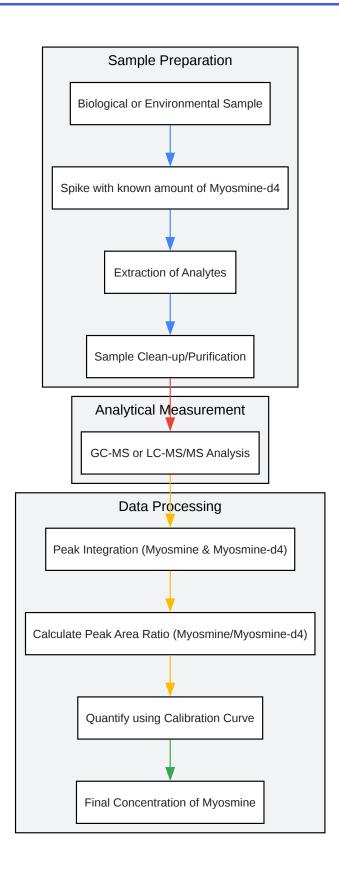
Application as an Internal Standard

The primary and most significant application of **Myosmine-d4** is as an internal standard in quantitative analytical methods, particularly for the determination of myosmine in various biological and environmental samples.[2] The use of a stable isotope-labeled internal standard like **Myosmine-d4** is considered the gold standard in quantitative mass spectrometry as it effectively corrects for variations in sample preparation, instrument response, and matrix effects.[15][16]

Experimental Workflow for Quantitative Analysis using Myosmine-d4

The following diagram illustrates a typical workflow for the quantification of myosmine in a sample using **Myosmine-d4** as an internal standard.





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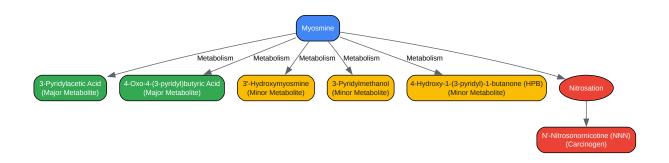
Caption: Workflow for quantitative analysis using Myosmine-d4 as an internal standard.



Signaling Pathways and Biological Context

Myosmine itself is a minor tobacco alkaloid that has been found in various nuts and food products.[2] It exhibits low affinity for $\alpha 4\beta 2$ nicotinic acetylcholine receptors (nAChR).[2] Myosmine is known to be genotoxic in human cells and can be activated through nitrosation and peroxidation to form reactive intermediates with carcinogenic potential.[17] The metabolism of myosmine has been studied in rats, with major metabolites identified as 3-pyridylacetic acid and 4-oxo-4-(3-pyridyl)butyric acid.[18]

Myosmine-d4 is primarily used as a tool for the accurate quantification of myosmine exposure and metabolism, rather than for direct studies of its biological activity. The following diagram illustrates the metabolic fate of myosmine.



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Caption: Simplified metabolic pathways of Myosmine.

In conclusion, **Myosmine-d4** is an indispensable tool for researchers in the fields of analytical chemistry, toxicology, and drug metabolism. Its well-defined chemical properties and its role as a stable isotope-labeled internal standard enable accurate and reliable quantification of myosmine, contributing to a better understanding of its exposure and biological effects.



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- To cite this document: BenchChem. [Myosmine-d4: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:



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